

Application Note: Org 31318 in Non-Opioid Beta-Endorphin Signaling Research

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Compound of Interest

Compound Name:	Org 31318
CAS No.:	128531-64-6
Cat. No.:	B3365922

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Introduction: The "Endogenous Neuroleptic" Pathway[1][2][3]

Org 31318 is a specialized, synthetic peptide analog derived from the beta-endorphin (β -E) sequence.[1][2][3] Specifically, it belongs to a class of gamma-type endorphins (related to des-enkephalin-gamma-endorphin, DE

E) that exhibit potent antipsychotic-like (neuroleptic) activities without activating classical opioid receptors (

,

,

).[1][2][3]

Historically developed by Organon (now part of Merck & Co.) during the "endogenous neuroleptic" hypothesis era, **Org 31318** serves as a critical research tool for dissecting the non-opioid dopaminergic modulation pathway.[1][2][3] Unlike classical antipsychotics (e.g., haloperidol) that directly block Dopamine D2 receptors, **Org 31318** and its congeners modulate dopamine homeostasis downstream or via allosteric mechanisms, offering a unique window into schizophrenia pathophysiology and neuropeptide processing.[1][2][3]

Key Research Utility:

- Schizophrenia Modeling: Investigating the "gamma-endorphin deficiency" hypothesis.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Neuropeptide Stability: Serving as a proteolysis-resistant probe for brain slice/homogenate studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dopaminergic Regulation: Studying functional antagonism of dopamine behaviors (e.g., avoidance extinction) without extrapyramidal side effects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mechanism of Action: The Gamma-Endorphin Signaling Cascade[\[1\]](#)[\[2\]](#)[\[3\]](#)

Org 31318 mimics the biological activity of des-enkephalin-

-endorphin (DE

E,

-LPH

) but is engineered for enhanced metabolic stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The Pathway:

- Precursor Processing: Pro-opiomelanocortin (POMC) is cleaved to

-Endorphin (

-LPH

).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Opioid Activity Loss:

-Endorphin is cleaved by peptidases to

-Endorphin (

-LPH

), retaining some opioid activity.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Neuroleptic Generation: Further cleavage removes the N-terminal enkephalin sequence (Tyr-Gly-Gly-Phe-Met), yielding DE

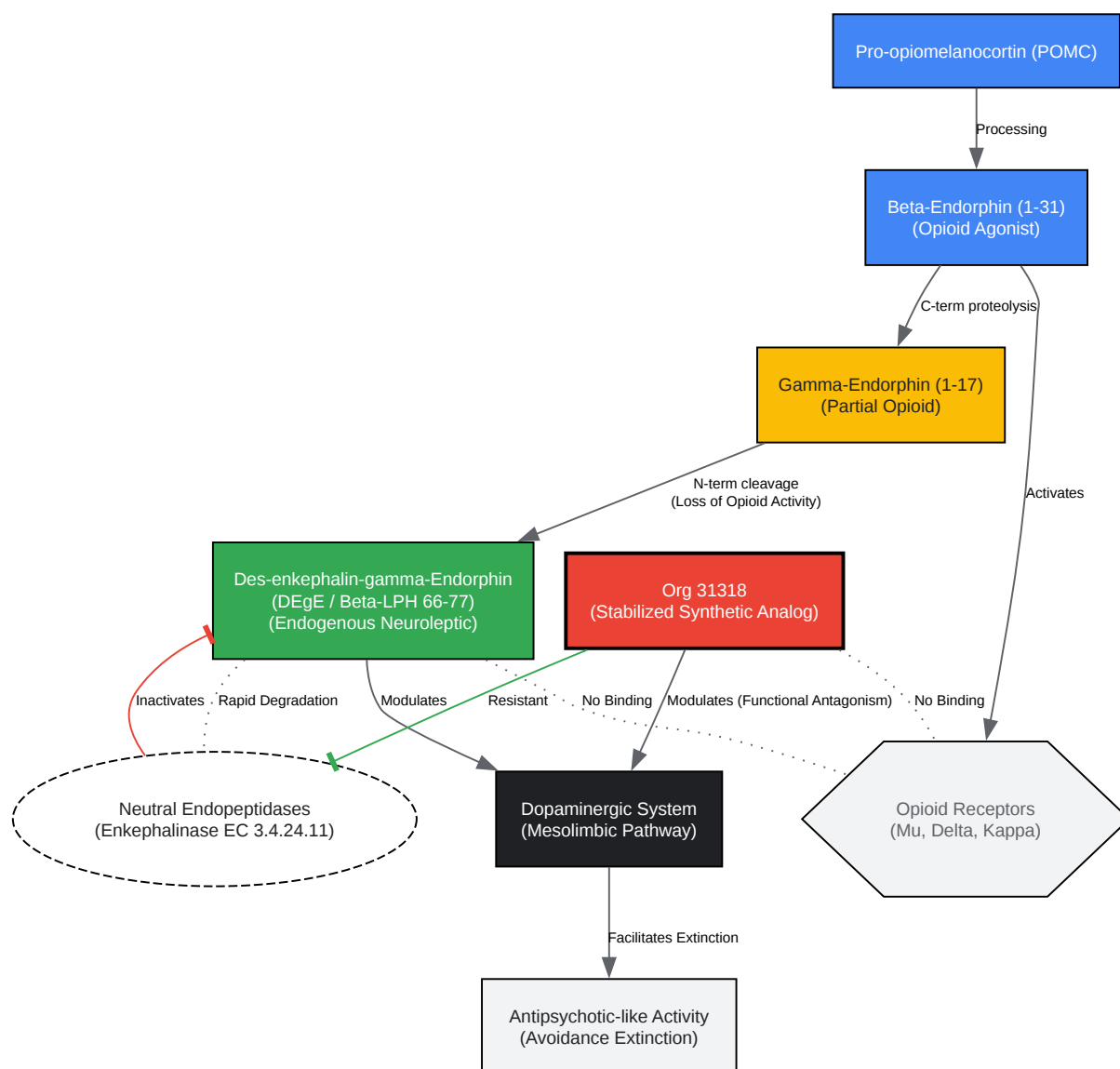
E (

-LPH

).^{[1][2][3]} This fragment lacks opioid affinity but possesses psychostimulant-antagonizing properties.^{[1][2][3]}

- **Org 31318** Action: As a stabilized analog, **Org 31318** resists degradation by neutral endopeptidases (enkephalinase) and aminopeptidases, allowing sustained modulation of dopaminergic systems, likely via interference with calmodulin-dependent dopamine release or direct interaction with non-opioid "gamma-receptors."^{[1][2][3]}

Pathway Visualization



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Figure 1: The metabolic cascade of Beta-Endorphin processing to non-opioid fragments.[1][2][3][4] **Org 31318** acts as a stable surrogate for DE

E, bypassing enzymatic degradation to modulate dopaminergic behaviors.[1][2][3]

Application Notes & Experimental Design

A. Solubility and Handling

Peptides in the endorphin family are prone to adsorption and aggregation.[1][2][3]

- Reconstitution: Dissolve **Org 31318** in sterile, endotoxin-free water or 0.01 M acetic acid (to improve solubility) before diluting in PBS.[1][2][3]
- Storage: Aliquot immediately. Store at -80°C. Avoid freeze-thaw cycles.
- Vessel: Use low-binding polypropylene tubes (e.g., Eppendorf LoBind) to prevent peptide loss to plastic surfaces.[1][2][3]

B. In Vitro Metabolic Stability Assay

Because **Org 31318** is designed to resist proteolysis, a core validation experiment involves comparing its half-life to native DE

E in brain homogenates.[1][2][3]

- System: Rat brain striatal or hypothalamic homogenates (rich in peptidases).[1][2][3]
- Control: Native DE

E (rapidly degraded,
10-20 min).

- Readout: HPLC with UV detection (214 nm) or LC-MS/MS.
- Expectation: **Org 31318** should exhibit >90% recovery after 60 minutes, whereas native fragments will show significant degradation.[1][2][3]

C. In Vivo Behavioral Assays (Schizophrenia Models)

Org 31318 is typically used in the Pole-Jumping Avoidance Test or Active Avoidance Extinction paradigms.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Rationale: Dopamine agonists (amphetamines) delay extinction of avoidance behavior.[\[1\]](#)[\[2\]](#)[\[3\]](#) Neuroleptics (haloperidol) and gamma-endorphins (**Org 31318**) facilitate extinction.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dosing:
 - Route: Subcutaneous (SC) or Intracerebroventricular (ICV).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Dose Range: 10 ng – 10 g (ICV) or 10 – 100 g/kg (SC).[\[1\]](#)[\[2\]](#)[\[3\]](#) Note: Gamma-endorphins often show a bell-shaped dose-response curve.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Detailed Protocol: In Vitro Neuropeptide Stability Assay

Objective: Validate the proteolytic resistance of **Org 31318** in brain tissue compared to native beta-endorphin fragments.

Materials:

- **Org 31318** (Test Compound)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- DE E (Reference Control)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Rat Brain Tissue (Striatum or Whole Brain minus cerebellum)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Buffer: Tris-HCl (50 mM, pH 7.4)
- Stop Solution: 10% Trifluoroacetic acid (TFA) or boiling water bath.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- HPLC System: C18 Reverse-Phase Column.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step-by-Step Methodology:

- Tissue Preparation:
 - Dissect rat brain tissue on ice.[\[2\]](#)[\[3\]](#)
 - Homogenize in 10 volumes (w/v) of ice-cold Tris-HCl buffer using a glass-Teflon homogenizer.
 - Aliquot homogenate (200 L per reaction) into LoBind tubes. Keep on ice.
- Pre-Incubation:
 - Incubate homogenate aliquots at 37°C for 5 minutes to activate enzymes.
- Peptide Addition (Time 0):
 - Add **Org 31318** or DE E to a final concentration of 10 M.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Mix gently by vortexing.
- Sampling:
 - At designated time points (= 0, 15, 30, 60, 120 min), remove 50 L of the reaction mixture.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Immediate Quench: Transfer into a tube containing 5 L of 10% TFA (final ~1%) to stop enzymatic activity and precipitate proteins.[\[1\]](#)[\[2\]](#)[\[3\]](#) Alternatively, boil for 10 min.
- Clarification:

- Centrifuge samples at 10,000 g for 10 minutes at 4°C.
- Collect the supernatant.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Analysis (HPLC):
 - Inject 20 L of supernatant onto a C18 column.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Gradient: 0-60% Acetonitrile in 0.1% TFA over 30 minutes.
 - Detection: Absorbance at 214 nm (peptide bond).[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Quantification: Calculate % remaining relative to peak area.

Data Presentation: Comparative Properties

Feature	Beta-Endorphin (-E)	DE E (Org 5878)	Org 31318
Sequence Origin	-LPH	-LPH	Synthetic Analog
Opioid Receptor Affinity	High ()	Negligible	Negligible
Dopamine Modulation	Indirect (via opioid)	Functional Antagonist	Functional Antagonist
Metabolic Half-life	Moderate	Short (<20 min)	High (>2 hours)
Primary Research Use	Pain / Reward	Endogenous Neuroleptic	Stable Probe / Drug Lead

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